

Application Notes and Protocols for Stable Isotope Labeling of 17-Methylnonadecanoyl-CoA

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Compound of Interest

Compound Name: 17-methylnonadecanoyl-CoA

Cat. No.: B15597660

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stable isotope labeling is a powerful technique used to trace the metabolic fate of molecules in biological systems. By replacing atoms with their heavier, non-radioactive isotopes (e.g., ^{13}C for ^{12}C , or ^2H for ^1H), researchers can track the incorporation and transformation of labeled compounds using mass spectrometry. This approach provides invaluable insights into metabolic pathways, flux rates, and the impact of therapeutic agents on cellular metabolism.[1]
[2]

17-methylnonadecanoyl-CoA is a long-chain, branched fatty acyl-CoA. Branched-chain fatty acids (BCFAs) are increasingly recognized for their roles in various physiological and pathophysiological processes, including lipid metabolism, inflammation, and insulin resistance. [3] The ability to trace the metabolism of **17-methylnonadecanoyl-CoA** can, therefore, shed light on its specific functions and its potential as a biomarker or therapeutic target in metabolic diseases.

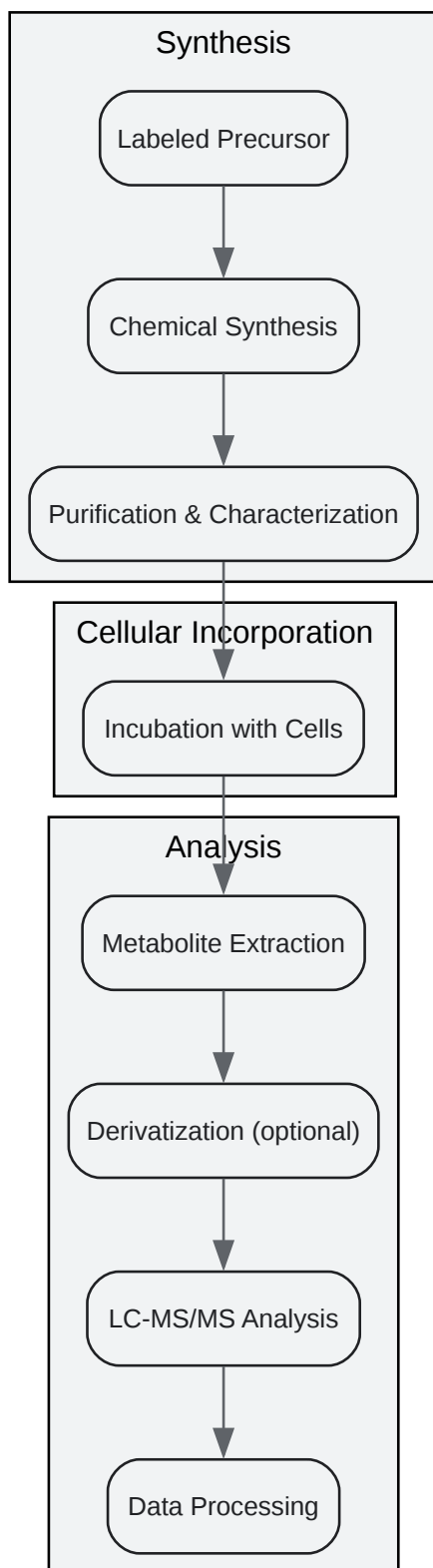
These application notes provide a comprehensive overview of the synthesis, cellular incorporation, and analysis of stable isotope-labeled **17-methylnonadecanoyl-CoA**.

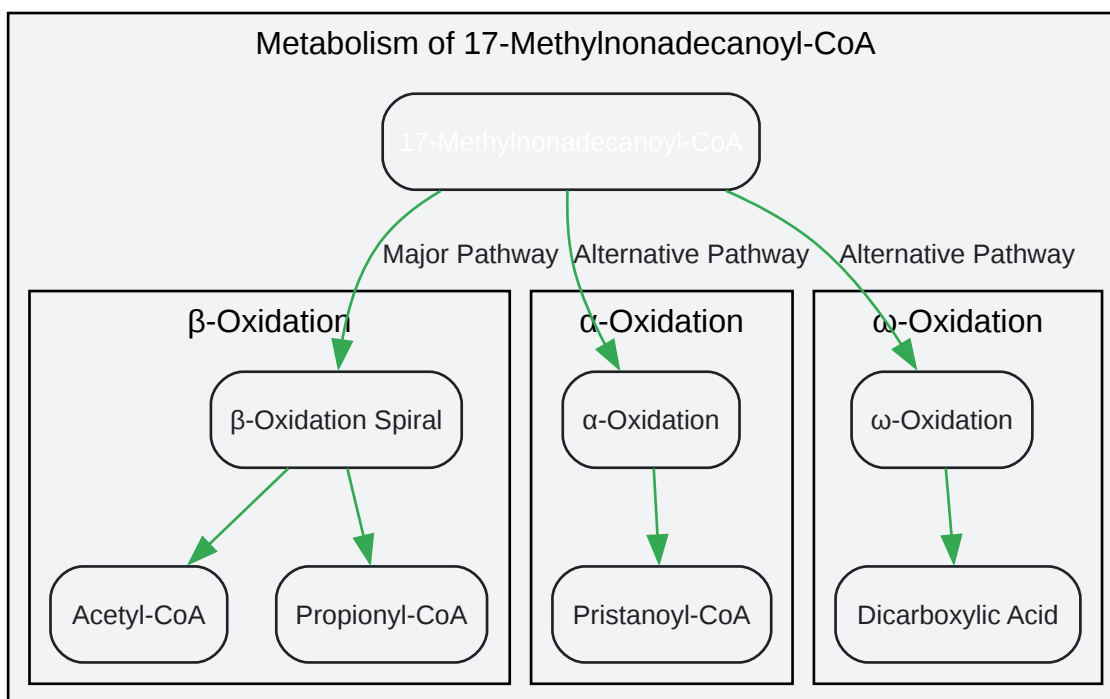
Applications in Research and Drug Development

- **Metabolic Flux Analysis:** Tracing the incorporation of the ^{13}C -labeled backbone of **17-methylnonadecanoyl-CoA** into downstream metabolites allows for the quantitative analysis of its metabolic flux through various pathways, such as β -oxidation, α -oxidation, and ω -oxidation.
- **Elucidating Novel Metabolic Pathways:** The use of stable isotopes can help identify previously unknown metabolic pathways involving branched-chain fatty acids.
- **Target Engagement and Pharmacodynamics:** In drug development, labeled **17-methylnonadecanoyl-CoA** can be used to assess whether a drug candidate interacts with and modulates its target metabolic enzyme(s).
- **Biomarker Discovery:** Understanding the metabolism of **17-methylnonadecanoyl-CoA** can lead to the identification of novel biomarkers for metabolic diseases.

Experimental Workflow Overview

The overall workflow for studying the metabolism of stable isotope-labeled **17-methylnonadecanoyl-CoA** involves several key stages: synthesis of the labeled compound, introduction into a biological system (e.g., cell culture), extraction of metabolites, and analysis by mass spectrometry.





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